

Technical Support Center: Disilylsilane (Si₃H₈)

Safety & Handling

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Compound Focus: Disilylsilane

CAS No.: 7783-26-8

Cat. No.: S1893276

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Disclaimer: This guide is for informational purposes and is based on current public knowledge and standard practices for handling pyrophoric and hazardous materials. It is not a substitute for the specific Safety Data Sheet (SDS) provided by your chemical supplier, which must be consulted and followed precisely. Always conduct your own risk assessment before working with any hazardous material.

Frequently Asked Questions (FAQs)

Q1: Under what conditions should I store disilylsilane, and what is its typical shelf life? A1: Disilylsilane is a highly pyrophoric gas (catches fire spontaneously in air). It must be stored in a sealed, passivated steel cylinder in a cool, well-ventilated area, away from oxidizers and ignition sources. Storage temperature should not exceed 50°C (122°F). When stored properly, the shelf life is typically **12-24 months** from the date of manufacture, but you must always check the manufacturer's certificate of analysis for the specific batch.

Q2: What are the immediate first aid measures for exposure to disilylsilane? A2: Follow the protocol in the table below. **Always seek immediate medical attention in case of exposure.**

Exposure Route	First Aid Measures
Inhalation	Immediately move person to fresh air. Keep them warm and at rest. If not breathing, administer artificial respiration. Do not use mouth-to-mouth if face is contaminated. Seek immediate medical attention.
Skin Contact	Immediately flush with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. Contaminated clothing must be cleaned before re-use.
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Q3: What type of personal protective equipment (PPE) is required when handling disilylsilane? A3:

Minimum PPE should include:

- **Eye/Face Protection:** Chemical safety goggles coupled with a face shield.
- **Skin Protection:** Flame-resistant (FR) lab coat, chemically resistant gloves (e.g., Butyl rubber), and long pants.
- **Respiratory Protection:** In addition to engineering controls (fume hood), a supplied-air respirator may be necessary for emergency response or if exposure levels are uncertain.

Troubleshooting Guides

Issue 1: Suspected Leak from Cylinder or Gas System

Problem: You smell a foul, pungent odor (indicating decomposition and a potential leak) or your continuous gas monitor has triggered an alarm.

Immediate Action Protocol:

- **EVACUATE** the area immediately.
- **ALERT** others in the laboratory and activate the emergency alarm.

- **ISOLATE** the area and prevent entry.
- **SHUT OFF** the cylinder valve if it is safe to do so without approaching the leak source.
- **NOTIFY** your supervisor and emergency responders.

Diagnosis and Resolution:

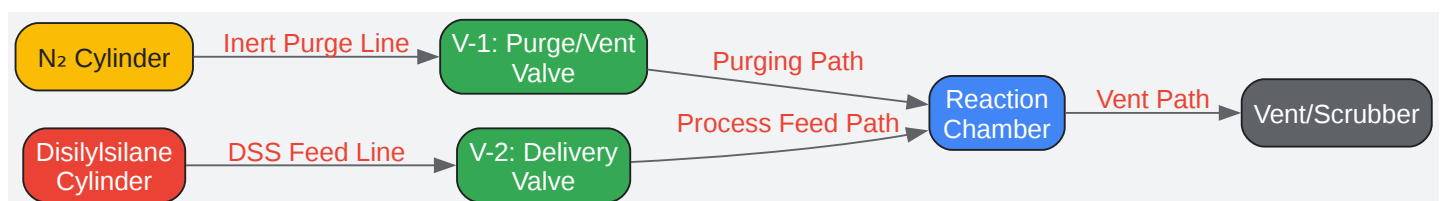
- **Step 1:** Only trained personnel with appropriate PPE and SCBA may attempt to identify the leak source after initial emergency procedures are complete.
- **Step 2:** Use a leak detection solution (Snoop) or an ultrasonic leak detector on all connections. **Never use a flame to check for leaks.**
- **Step 3:** If the leak is at a connection, cautiously tighten it. If the leak is from the cylinder valve itself, do not use it. Place the cylinder in a fume hood or ventilated gas cabinet and contact the supplier immediately.

Issue 2: Ignition of Disilylsilane at the Delivery Point

Problem: The gas ignites upon exiting the delivery line into the reaction chamber or process tool.

Potential Causes and Solutions:

- **Cause A: Incomplete Purging.** Air or moisture is present in the lines, causing spontaneous ignition upon introduction of **disilylsilane**.
 - **Solution:** Implement a rigorous multi-step purging protocol for all gas delivery lines using an inert gas like nitrogen or argon before introducing **disilylsilane**. The following diagram illustrates a standard purging and delivery setup to prevent this issue.



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Title: Gas Purging & Delivery System Schematic

- **Cause B: Back-diffusion of Oxidants.** The pressure in the reaction chamber is lower than the line pressure, pulling process oxidants back into the gas line.
 - **Solution:** Ensure the reactor pressure is stable and higher than the ambient pressure at the point of **disilylsilane** introduction. Use check valves or pressure regulators to prevent back-

flow.

Issue 3: Unexpectedly Low Deposition Rate or Poor Film Quality in CVD Processes

Problem: When using **disilylsilane** for chemical vapor deposition (CVD), the silicon film deposition rate is lower than expected, or the film quality is poor (e.g., non-uniform, high oxygen content).

Troubleshooting Steps:

- **Verify Gas Flow:** Confirm the mass flow controller (MFC) is calibrated and functioning correctly. Check for leaks upstream of the MFC.
- **Check Gas Purity:** Ensure the **disilylsilane** source is not depleted or contaminated. A low cylinder pressure can lead to inconsistent delivery.
- **Analyze Process Parameters:** Review and control the key experimental parameters that directly affect the deposition outcome, as summarized in the table below.

Parameter	Typical Range	Effect on Deposition	Troubleshooting Action
Substrate Temperature	300 - 600 °C	Higher temp increases rate and crystallinity.	Verify heater calibration and thermocouple placement.
Chamber Pressure	0.1 - 10 Torr	Affects gas-phase reactions and uniformity.	Check pressure gauge and throttle valve operation.
Disilylsilane Flow Rate	10 - 100 sccm	Directly proportional to deposition rate.	Re-calibrate MFC. Check for line clogs.
Carrier Gas (e.g., H ₂)	50 - 500 sccm	Dilution affects rate; H ₂ can etch weak Si-Si bonds.	Ensure carrier gas is high-purity and flow is stable.

Quantitative Hazard Data Summary

The following table consolidates key physical and hazard data for **disilylsilane** to aid in risk assessment.

Property	Value / Description	Reference / Significance
CAS Number	13597-87-0	For SDS and regulatory identification.
Molecular Formula	Si ₃ H ₈	-
Pyrophoricity	Highly Pyrophoric	Ignites spontaneously in air upon contact.
Health Hazards	Toxic, Corrosive	Decomposition products (SiO ₂ , acids) cause irritation.
Vapor Density	> 1 (Heavier than air)	Gas will accumulate in low-lying areas.
Storage Pressure	Varies by supplier (e.g., ~200 psi)	Always refer to the cylinder label.
Decomposition Products	Silicon Dioxide (SiO ₂), Hydrogen (H ₂)	White powder and flammable gas are produced upon combustion.

Standard Experimental Protocol: Safe Transfer Using a Double-Stage Regulator

This protocol details the safe setup for transferring **disilylsilane** from a cylinder to a process tool.

Objective: To safely deliver **disilylsilane** gas to a reactor while minimizing the risk of leak or ignition.

Materials: **Disilylsilane** cylinder, inert gas (N₂ or Ar) cylinder, double-stage regulator, vacuum-rated stainless steel tubing, leak detector, appropriate PPE.

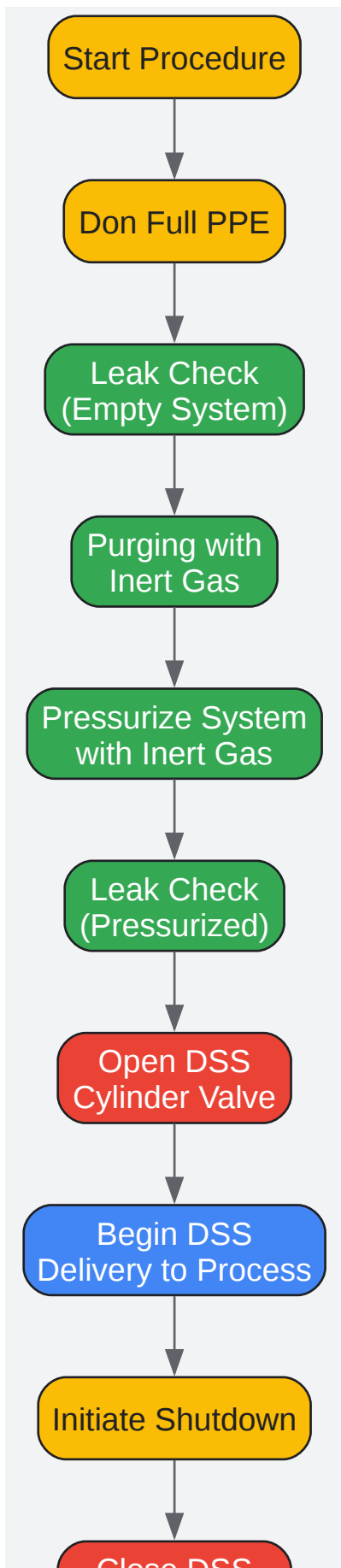
Methodology:

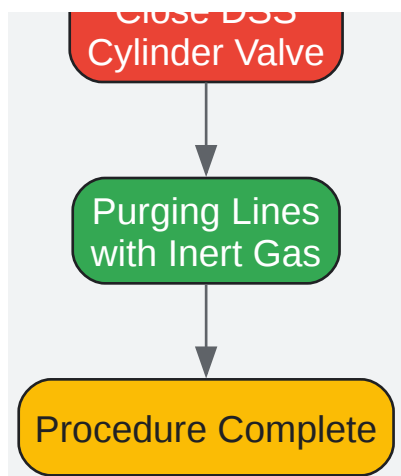
- **Preparation:** Don all required PPE. Ensure the work is conducted in a certified fume hood or with adequate local exhaust ventilation.
- **Leak Check:** With the regulator disconnected, perform a leak check on the inert gas and **disilylsilane** cylinder connections using a leak detection solution.
- **Purging the Regulator & Lines:** a. Connect the inert gas regulator to the N₂/Ar cylinder. b. Connect the **disilylsilane** regulator to the DSS cylinder, but keep the cylinder valve **CLOSED**. c. Connect the

delivery lines to the process tool. d. With the DSS cylinder valve closed, open the inert gas and purge the entire delivery system for at least 10-15 minutes to displace all air.

- **System Pressurization (Inert Gas):** Close the vent valve (V-1 in the diagram) and pressurize the system with inert gas to a few psi above atmospheric pressure. Check for leaks again.
- **Initiating Disilylsilane Flow:** a. Slowly open the **disilylsilane** cylinder main valve. b. Adjust the delivery regulator to the desired pressure and flow rate. c. The inert gas flow can now be stopped or reduced to a maintenance level as the **disilylsilane** begins to flow.
- **Shutdown Procedure:** a. Close the DSS cylinder main valve. b. Immediately re-establish full inert gas flow to purge all **disilylsilane** from the delivery lines. c. Purge for a sufficient time (e.g., 15-30 minutes) to ensure all pyrophoric gas is evacuated from the system and vented to the scrubber. d. Close the inert gas cylinder valve and vent the entire system.

The logical flow of this safety-critical procedure is outlined below.





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